

Crystal Structure of 5-Amino-2-methylbenzenesulfonamide: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonamide

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This technical guide provides an in-depth analysis of the crystal structure of **5-Amino-2-methylbenzenesulfonamide**, an important intermediate in the synthesis of pharmaceutical compounds such as Pazopanib, an angiogenesis inhibitor.[1][2] This document outlines the key crystallographic data, experimental methodologies for its synthesis and crystallization, and a visualization of its molecular structure.

Crystallographic Data

The crystal structure of **5-Amino-2-methylbenzenesulfonamide** has been determined by single-crystal X-ray diffraction.[3][4] The compound, with the chemical formula $C_7H_{10}N_2O_2S$, crystallizes in an orthorhombic system.[3][5][6] A summary of the crystal data and structure refinement parameters is presented in Table 1.

Table 1: Crystal Data and Structure Refinement for **5-Amino-2-methylbenzenesulfonamide**[3][4]

Parameter	Value
Empirical Formula	C ₇ H ₁₀ N ₂ O ₂ S
Formula Weight	186.23 g/mol
Crystal System	Orthorhombic
Space Group	Iba2
a	10.679 (2) Å
b	22.431 (5) Å
c	7.1980 (14) Å
Volume	1724.2 (6) Å ³
Z	8
Temperature	294 K
Radiation	Mo Kα (λ = 0.71073 Å)
Density (calculated)	1.435 Mg/m ³
Absorption Coefficient (μ)	0.34 mm ⁻¹
F(000)	784
Crystal Size	0.30 × 0.20 × 0.10 mm
θ range for data collection	1.8° to 25.3°
Reflections collected	1587
Independent reflections	1432
R(int)	0.044
Final R indices [I > 2σ(I)]	R1 = 0.040, wR2 = 0.120
Goodness-of-fit on F ²	1.00

The crystal structure is stabilized by intermolecular N—H···O hydrogen bonds, which link the molecules into a three-dimensional network.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Synthesis of 5-Amino-2-methylbenzenesulfonamide

The synthesis of the title compound involves a two-step process starting from N-acetylamino-2-toluenesulfonyl chloride.^[3]

Step 1: Ammonolysis

- Ammonium hydroxide (25 ml) is added to N-acetylamino-2-toluenesulfonyl chloride (10.7 g).^[3]
- The mixture is cooled, and a 20% sulfuric acid solution (10 ml) is slowly added, maintaining the temperature at 273–278 K for 5 minutes.^[3]
- The resulting sulfonamide is collected, washed with ice water, and dried to yield a crystalline crude solid (67% yield).^[3]

Step 2: Deacetylation

- Hydrochloric acid (15 ml, 18%) is added to the N-acetyl-toluenesulfonamide (5.6 g).^[3]
- The mixture is refluxed for 20 minutes.^[3]
- The solution is then diluted with an equal volume of water, and the pH is adjusted to 8 with sodium carbonate.^[3]
- After cooling, the precipitate of **5-Amino-2-methylbenzenesulfonamide** is collected and washed with ice water (3.9 g yield).^[3]

Crystallization

Single crystals suitable for X-ray diffraction analysis were obtained by the slow evaporation of an ethanol solution of the synthesized compound.^[3]

Structure Determination

The crystal structure was determined using a single-crystal X-ray diffraction technique.

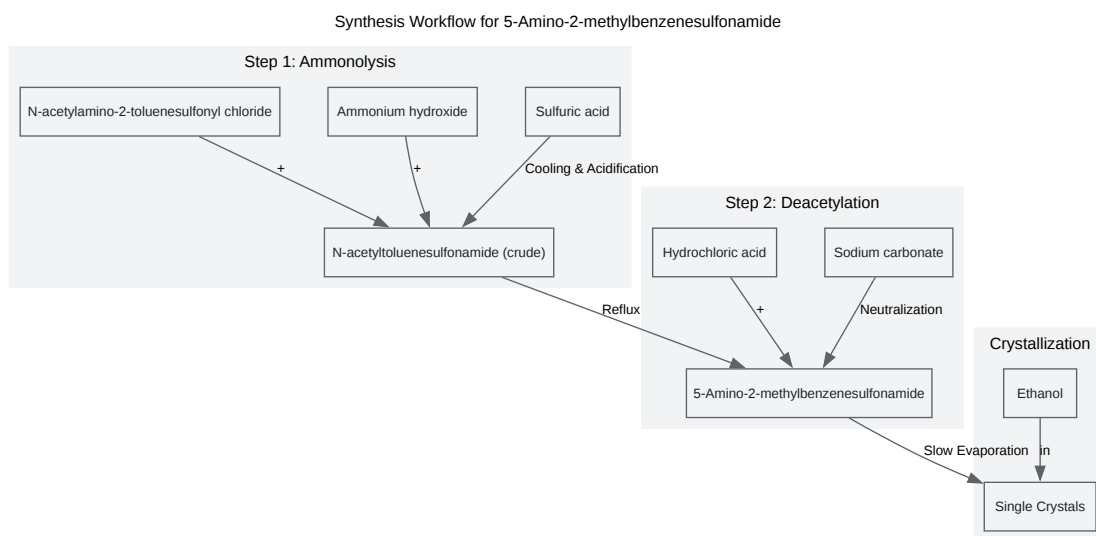
- Data Collection: An Enraf–Nonius CAD-4 diffractometer was used for data collection.[3]
- Structure Solution and Refinement: The structure was solved using SHELXS97 and refined using SHELXL97.[3] Hydrogen atoms were positioned geometrically and constrained to ride on their parent atoms.[3]

Molecular Structure and Interactions

The molecular structure of **5-Amino-2-methylbenzenesulfonamide** consists of a benzene ring substituted with a methyl group, an amino group, and a sulfonamide group. The bond lengths and angles are within the normal ranges.[3] The benzene ring is planar, with the sulfur, oxygen, and nitrogen atoms of the sulfonamide group and the carbon atom of the methyl group lying close to this plane.[3]

The crystal packing is primarily influenced by intermolecular N-H...O hydrogen bonds, which create a stable three-dimensional network.[3]

Below is a diagram illustrating the logical relationship of the synthesis workflow.



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Caption: Synthesis and crystallization workflow.

The following diagram illustrates the molecular structure of **5-Amino-2-methylbenzenesulfonamide**.

Caption: 2D molecular structure diagram.

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